

Application Notes and Protocols for In Vivo Delivery of Pantonine

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Compound of Interest

Compound Name: *Pantonine*
CAS No.: 470-28-0
Cat. No.: B11748223

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Introduction

Pantonine is a novel small molecule inhibitor of the Janus kinase (JAK) signaling pathway, a critical mediator of inflammatory responses. Dysregulation of the JAK-STAT pathway is implicated in a variety of autoimmune and inflammatory diseases. These application notes provide detailed protocols for the in vivo administration of **Pantonine** in preclinical animal models to assess its pharmacokinetic profile and therapeutic efficacy.

Data Presentation: Pharmacokinetic Profile of Pantanone

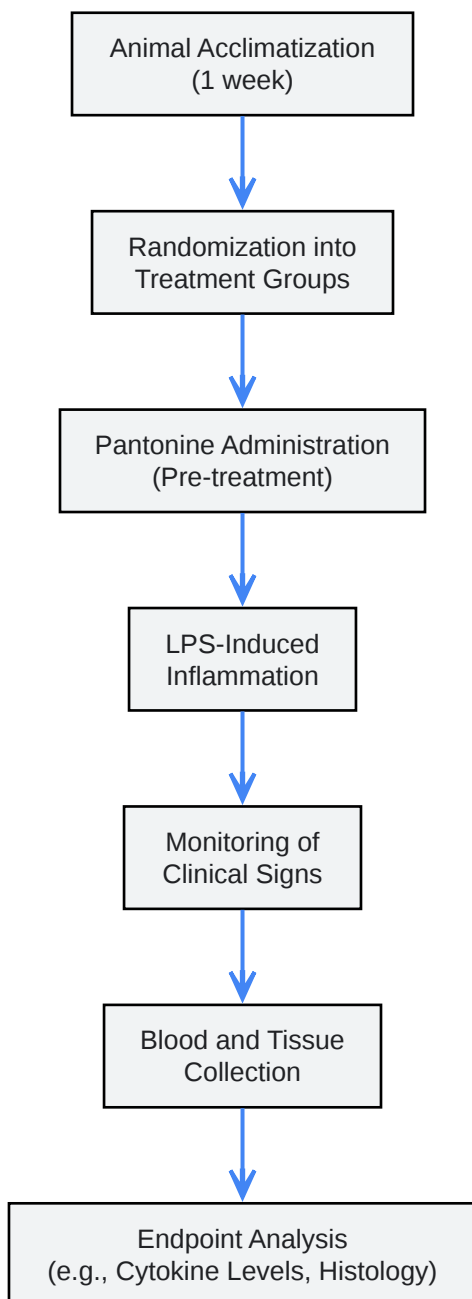
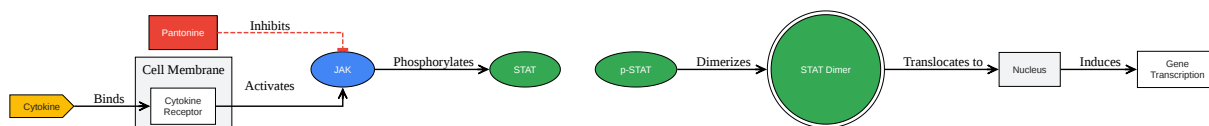
The pharmacokinetic (PK) properties of **Pantonine** are crucial for determining its absorption, distribution, metabolism, and excretion (ADME) profile, which in turn informs dosing regimens for efficacy studies. Below is a summary of key PK parameters following administration of **Pantonine** via different routes in a murine model.

Route of Administration	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	AUC (0-t) (ng·h/mL)	Bioavailability (%)
Intravenous (IV)	2	1580	0.08	2450	100
Intraperitoneal (IP)	10	1250	0.5	4890	80
Oral (PO)	20	780	1.0	3100	32
Subcutaneous (SC)	10	950	0.75	4200	86

Table 1: Pharmacokinetic Parameters of **Pantonine** in Mice. Data are presented as mean (n=5 per group). Cmax: Maximum plasma concentration; Tmax: Time to reach Cmax; AUC(0-t): Area under the plasma concentration-time curve from time 0 to the last measurable time point.

Signaling Pathway

Pantonine exerts its anti-inflammatory effects by inhibiting the JAK-STAT signaling pathway, which is activated by various cytokines. Upon cytokine binding to its receptor, associated Janus kinases (JAKs) are activated, leading to the phosphorylation of Signal Transducer and Activator of Transcription (STAT) proteins. Phosphorylated STATs then dimerize, translocate to the nucleus, and induce the transcription of pro-inflammatory genes. **Pantonine** blocks the kinase activity of JAKs, thereby preventing the downstream signaling cascade.



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